

"physical and chemical properties of 2,4-Dimethyl-2-pentanol"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,4-Dimethyl-2-pentanol**

Cat. No.: **B165554**

[Get Quote](#)

An In-depth Technical Guide to 2,4-Dimethyl-2-pentanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and safety information for **2,4-Dimethyl-2-pentanol** (CAS No. 625-06-9). This tertiary alcohol is a valuable solvent and synthetic intermediate in various chemical applications, including the pharmaceutical and fine chemical industries.[\[1\]](#)[\[2\]](#)

Chemical Identity and Structure

2,4-Dimethyl-2-pentanol is a branched-chain aliphatic alcohol. Its structure consists of a pentane backbone with methyl groups at positions 2 and 4, and a hydroxyl group at position 2.

Identifier	Value
IUPAC Name	2,4-dimethylpentan-2-ol ^[3]
CAS Number	625-06-9 ^{[1][3][4]}
Molecular Formula	C ₇ H ₁₆ O ^{[1][3][4][5]}
Molecular Weight	116.20 g/mol ^{[3][4][5]}
Synonyms	Isobutyldimethylcarbinol, 2,4-Dimethylpentan-2-ol ^{[3][6][7][8]}
InChI Key	FMLSQAUAAAGVTJO-UHFFFAOYSA-N ^{[3][4][8]} ^[9]
Canonical SMILES	CC(C)CC(C)(C)O ^{[4][9]}

Physicochemical Properties

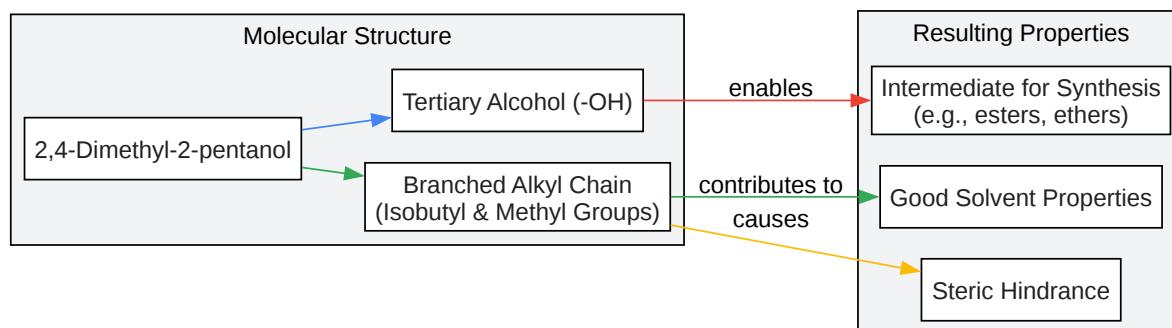
2,4-Dimethyl-2-pentanol is a colorless to light yellow liquid at room temperature.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	132-134 °C [10] ; 144-147 °C [1]	Multiple sources
Melting Point	-30.45 °C (estimated)	[10]
Density	0.80 - 0.81 g/cm ³	[1] [7]
Flash Point	38 °C	[10]
Water Solubility	13.22 g/L at 25 °C [4]	[4]
Organic Solvent Solubility	Soluble in ethers, alcohols, and ketones [1]	[1]
Vapor Pressure	3.76 mmHg at 25 °C	
Refractive Index	1.415 - 1.417 at 20 °C	[7] [10]
pKa	15.38 ± 0.29 (Predicted)	[4]

Chemical Reactivity and Synthesis

As a tertiary alcohol, **2,4-Dimethyl-2-pentanol**'s hydroxyl group exhibits characteristic reactivity, though it is subject to steric hindrance from the adjacent methyl and isobutyl groups. It is commonly used as a solvent and an intermediate in the synthesis of pesticides, fragrances, and pharmaceuticals.[\[1\]](#)[\[2\]](#)

Logical Relationship of Structure to Properties



[Click to download full resolution via product page](#)

Caption: Relationship between molecular structure and key chemical properties.

Experimental Protocols

Synthesis via Grignard Reaction

A common method for synthesizing **2,4-Dimethyl-2-pentanol** involves the reaction of a Grignard reagent with a ketone.[\[11\]](#)

Reactants:

- 4-methyl-2-pentanone (methyl isopropyl ketone)
- Methylmagnesium bromide (Grignard reagent), formed from methyl bromide and magnesium.
- Anhydrous ether (solvent)
- Dilute acid (for workup)

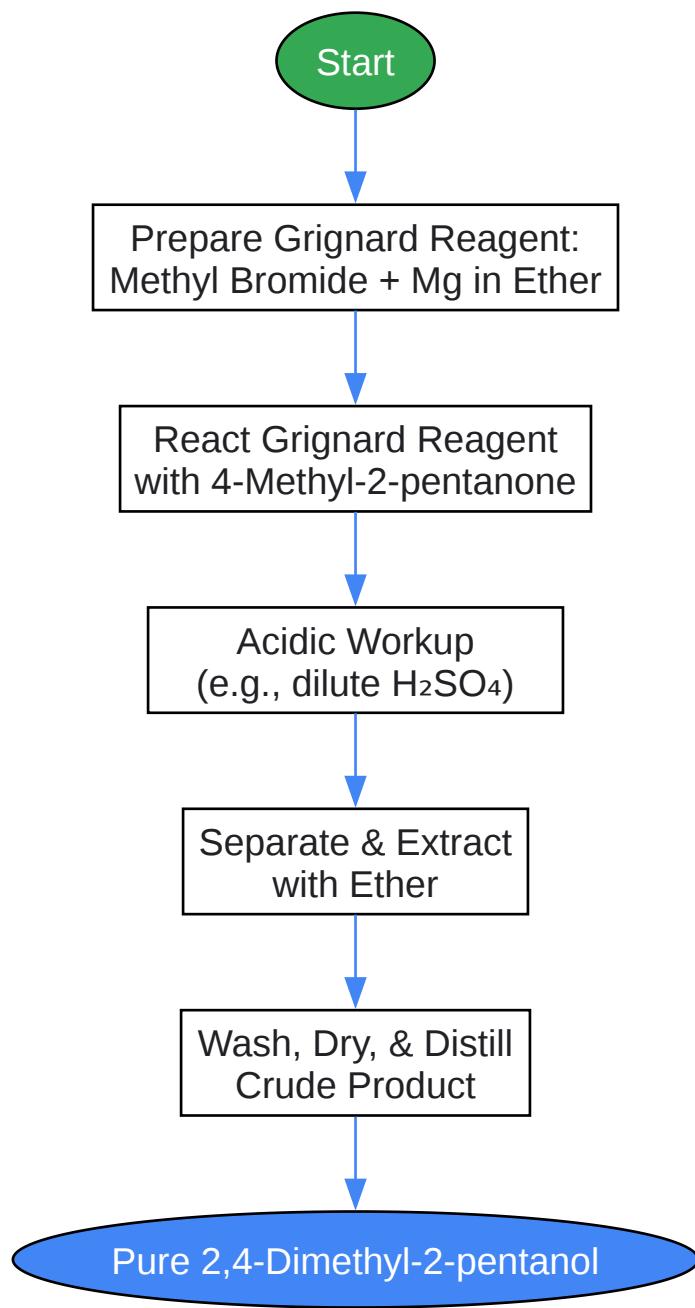
Methodology:

- Grignard Reagent Preparation: Methyl bromide is reacted with magnesium turnings in anhydrous ether to form methylmagnesium bromide. This reaction is exothermic and must be

controlled.

- Reaction with Ketone: The prepared Grignard reagent is slowly added to a solution of 4-methyl-2-pentanone in anhydrous ether. The mixture is typically stirred and may require cooling.
- Acid Workup: After the reaction is complete, the mixture is carefully poured into a cold, dilute acid solution (e.g., H_2SO_4 or HCl) to protonate the alkoxide intermediate and dissolve the magnesium salts.
- Extraction and Purification: The organic layer is separated, washed, dried, and the solvent is removed. The resulting crude **2,4-Dimethyl-2-pentanol** is then purified by distillation.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **2,4-Dimethyl-2-pentanol**.

Spectroscopic Data

Characterization of **2,4-Dimethyl-2-pentanol** is typically performed using standard spectroscopic methods.

- Nuclear Magnetic Resonance (NMR): Both ^1H NMR and ^{13}C NMR spectra are used to confirm the carbon skeleton and the position of the hydroxyl group.[3][4][9]
- Infrared (IR) Spectroscopy: The IR spectrum shows a characteristic broad absorption band for the O-H stretch of the alcohol group, typically in the range of 3200-3600 cm^{-1} .[3][8]
- Mass Spectrometry (MS): Electron ionization mass spectrometry can be used to determine the molecular weight and fragmentation pattern, which helps in structural elucidation.[3][8][9][12]

Publicly available spectral data can be found in databases such as the NIST Chemistry WebBook and ChemicalBook.[3][8][9]

Safety and Handling

2,4-Dimethyl-2-pentanol is a flammable liquid and presents several health hazards. Proper safety precautions are mandatory.

GHS Hazard Information

Hazard Class	GHS Classification
Physical Hazard	Flammable liquid and vapor (Category 3)[5]
Health Hazards	Harmful if swallowed[3]
Causes skin irritation[3][13]	
Causes serious eye damage/irritation[3]	
May cause respiratory irritation[3][13]	

Source: GHS information aggregated from multiple suppliers.[3]

Handling and Storage Recommendations

- Ventilation: Use only in a well-ventilated area or outdoors.[1]
- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles, and appropriate lab clothing to avoid skin and eye contact.[1][14]

- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources.[5][14]
Use non-sparking tools and take precautionary measures against static discharge.[13][14]
- Storage: Store in a cool, well-ventilated place.[14] Keep the container tightly closed.[5][14]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. [5][14] In case of contact or inhalation, move to fresh air and seek medical attention if symptoms persist.[1][14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. nbinno.com [nbino.com]
- 3. 2,4-Dimethyl-2-pentanol | C7H16O | CID 12235 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. fishersci.fi [fishersci.fi]
- 6. 2,4-dimethyl-2-pentanol, 625-06-9 [thegoodsentscompany.com]
- 7. 2,4-dimethyl-2-pentanol [stenutz.eu]
- 8. 2-Pentanol, 2,4-dimethyl- [webbook.nist.gov]
- 9. 2,4-DIMETHYL-2-PENTANOL(625-06-9) 1H NMR [m.chemicalbook.com]
- 10. Page loading... [guidechem.com]
- 11. homework.study.com [homework.study.com]
- 12. 2-Pentanol, 2,4-dimethyl- [webbook.nist.gov]
- 13. WERCS Studio - Application Error [assets.thermofisher.com]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. ["physical and chemical properties of 2,4-Dimethyl-2-pentanol"]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b165554#physical-and-chemical-properties-of-2-4-dimethyl-2-pentanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com